

Literature Review: A Methodological Framework Based on Biggam's Principles

Author: BenchChem Technical Support Team. **Date:** December 2025

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a structured approach to conducting and presenting a comprehensive literature review, drawing upon the methodological principles articulated by Dr. John **Biggam**. While Dr. **Biggam**'s work primarily addresses the broader academic community, his systematic approach to research and writing offers a valuable framework for scientific and technical discourse. This document adapts his principles to the specific needs of researchers, scientists, and drug development professionals, focusing on clarity, structure, and the effective presentation of complex information.

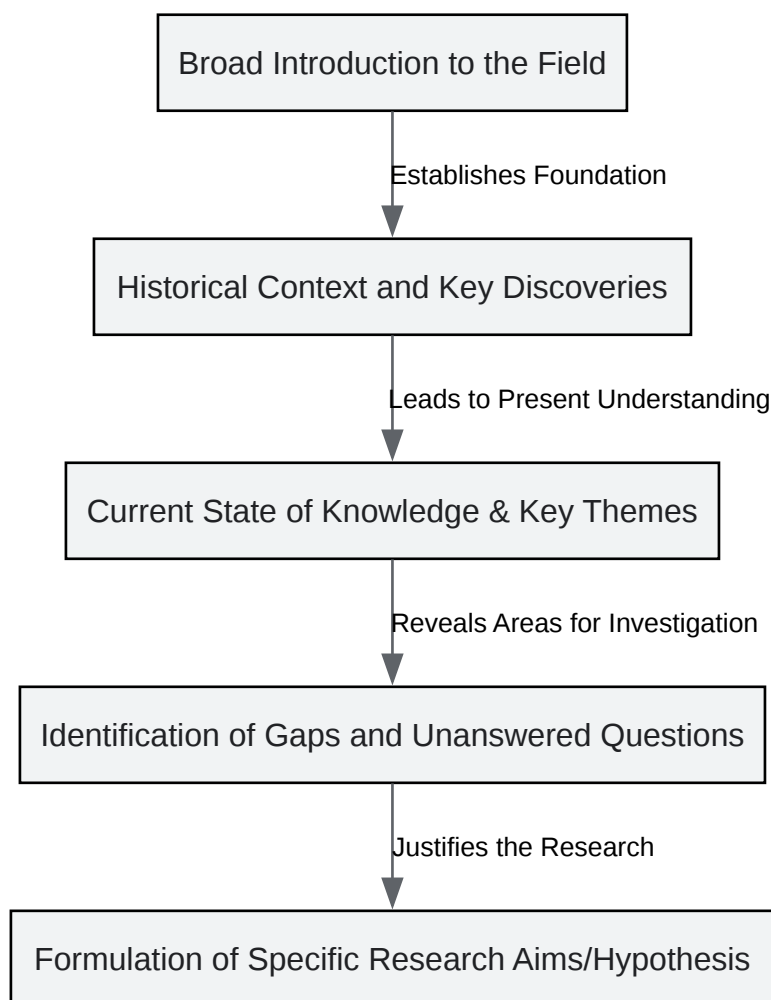
Dr. John **Biggam** is a respected academic who has authored several guides on research and dissertation writing.^{[1][2][3][4][5][6]} His publications, including "Succeeding with Your Master's Dissertation," provide a step-by-step methodology for structuring and executing research projects.^{[1][2][3][4]} This guide will translate his core tenets into a practical workflow for scientific literature reviews.

Core Principles of a Biggam-Inspired Literature Review

A robust scientific literature review, following **Biggam**'s philosophy, should be more than a mere summary of existing work. It should be a critical, analytical, and synthesized account of the current state of knowledge, identifying gaps, controversies, and opportunities for future research.

Logical Flow and Structure

The overall structure of the literature review should follow a logical progression, guiding the reader from a broad overview to a specific research question or hypothesis.



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Caption: Logical progression of a literature review.

Data Presentation: Synthesis and Comparison

In scientific research, the clear presentation of quantitative data is paramount. Following a structured approach, all relevant numerical data from the reviewed literature should be extracted and organized into tables for straightforward comparison and analysis.

Table 1: Example Summary of Preclinical Efficacy Data

Compound	Target	In Vitro IC50 (nM)	In Vivo Model	Tumor Growth Inhibition (%)	Reference
Compound A	Kinase X	15	Xenograft (PDX-1)	65	[Author, Year]
Compound B	Kinase X	25	Xenograft (PDX-1)	58	[Author, Year]
Compound C	Kinase Y	8	Orthotopic (Syngeneic)	72	[Author, Year]
Compound D	Kinase Y	12	Orthotopic (Syngeneic)	68	[Author, Year]

Experimental Protocols: Methodological Transparency

A critical component of a scientific literature review is the detailed exposition of key experimental methodologies. This allows for a thorough assessment of the validity and reproducibility of the cited research.

Example: Detailed Methodology for a Kinase Inhibition Assay

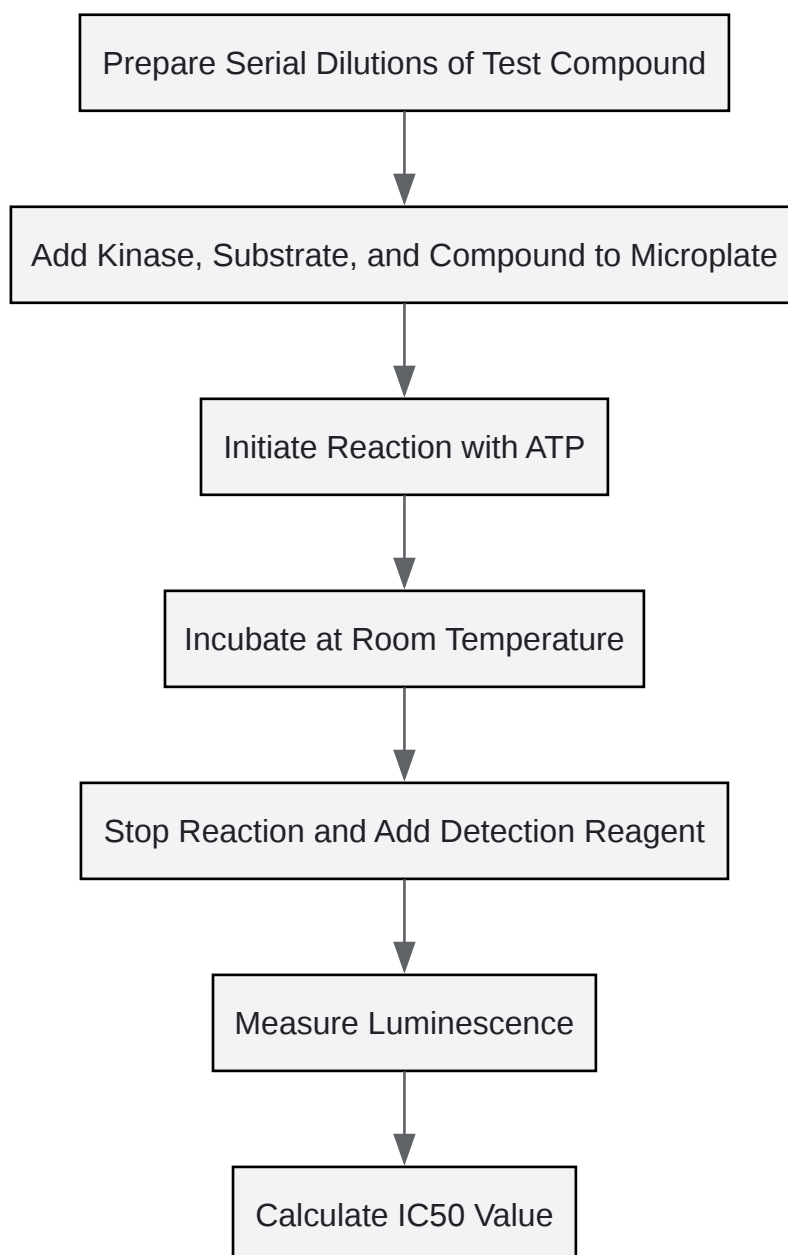
Objective: To determine the half-maximal inhibitory concentration (IC50) of a test compound against a specific kinase.

Materials:

- Recombinant Kinase Enzyme
- Kinase-specific Peptide Substrate
- ATP (Adenosine Triphosphate)

- Test Compound (serially diluted)
- Assay Buffer (e.g., Tris-HCl, MgCl₂, DTT)
- Detection Reagent (e.g., ADP-Glo™ Kinase Assay)
- 384-well microplate

Procedure Workflow:



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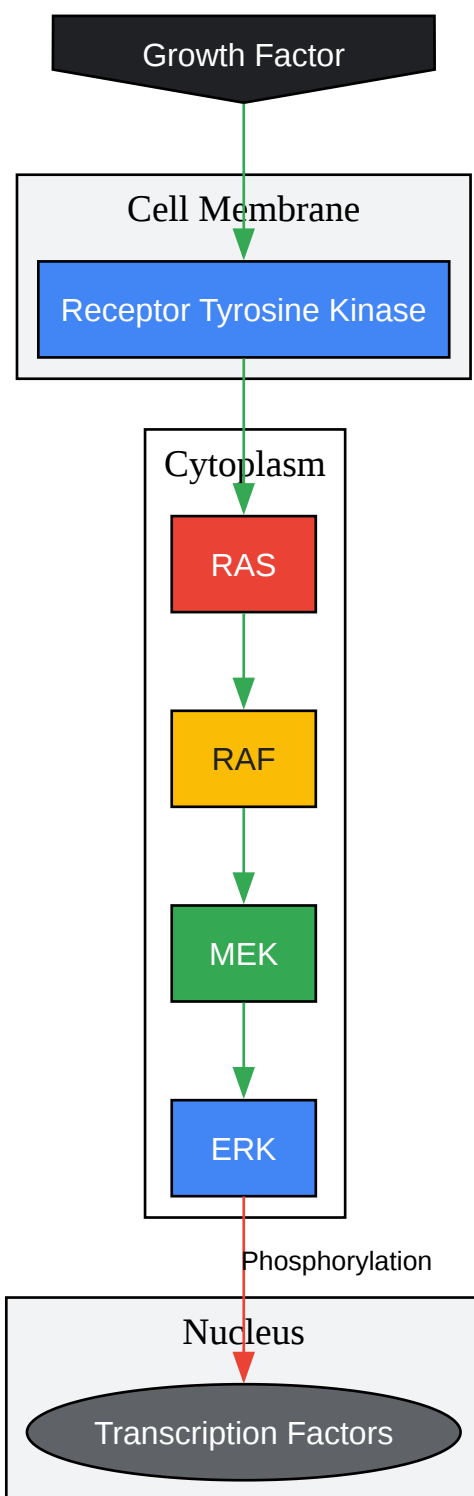
Caption: Workflow for a typical kinase inhibition assay.

Signaling Pathways: Visualizing Biological Processes

For clarity and immediate comprehension, complex biological processes such as signaling pathways should be visualized.

Example: A Simplified MAPK/ERK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a crucial signaling cascade involved in cell proliferation, differentiation, and survival.



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Caption: A simplified representation of the MAPK/ERK signaling pathway.

By adopting a structured and methodical approach inspired by the principles of John **Biggam**, researchers can produce literature reviews that are not only comprehensive and informative but also serve as a strong foundation for future scientific inquiry. The emphasis on clear data presentation, detailed methodologies, and visual aids enhances the accessibility and impact of the scientific narrative.

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References

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- To cite this document: BenchChem. [Literature Review: A Methodological Framework Based on Biggam's Principles]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1201055#biggam-literature-review>]

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